

spiromesifen metabolic pathway in crops

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Spiromesifen

CAS No.: 283594-90-1

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Metabolites and Residue Definitions

The metabolites formed influence how regulatory bodies define the residue for legal and safety purposes.

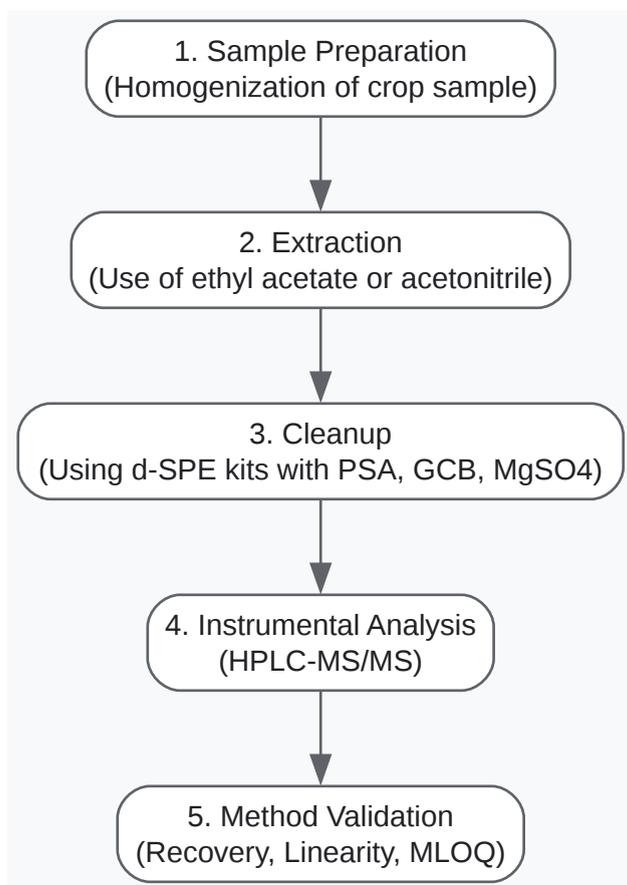
Metabolite Code	Common Name	Transformation Process	Toxicological Significance
Spiromesifen	Parent Compound	N/A	Basis for toxicological reference values [1].
M01	Spiromesifen-enol	Primary hydrolysis product	Considered to have toxicity covered by the parent compound [1].
M02	Spiromesifen-4-hydroxymethyl	Hydroxylation of M01	Included in risk assessment for specific crops due to potential significance [2].
M03	4-Hydroxymethylglucoside-spiromesifen-enol	Conjugation (glucosylation) of M02	Included in risk assessment for specific crops as a conjugate of M02 [2].

Regulatory Residue Definitions:

- **For Enforcement:** The residue is typically defined as the **sum of spiromesifen and its enol metabolite M01**, expressed as **spiromesifen** [2] [1].
- **For Risk Assessment in Leafy & Rotational Crops:** The definition is broader, comprising the **sum of spiromesifen, M01, M02, and M03** [2].

Analytical Methods and Experimental Protocols

To study these metabolites, robust analytical methods are required. The following workflow outlines the standard protocol for extracting and measuring **spiromesifen** residues in crops, based on the QuEChERS approach cited in multiple studies [2] [3] [4].



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Detailed Protocol:

- **Extraction:** The homogenized crop sample (e.g., tomato, cabbage) is extracted with a solvent. **Ethyl acetate** is commonly used [3], though the generic QuEChERS method often employs **acetonitrile** [2].

- **Clean-up:** The extract is cleaned using a dispersive Solid-Phase Extraction (d-SPE) kit to remove co-extractives like organic acids, pigments, and sugars. Typical sorbents include [3] [4]:
 - **Primary Secondary Amine (PSA):** Removes fatty acids and sugars.
 - **Graphitized Carbon Black (GCB):** Effective in removing pigments (e.g., chlorophyll).
 - **Magnesium Sulfate (MgSO₄):** Absorbs residual water.
- **Instrumental Analysis:**
 - **Technique: High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS)** is the standard method [1] [4].
 - **Limit of Quantification (LOQ):** Methods are fully validated to achieve a **combined LOQ of 0.01 - 0.02 mg/kg** for **spiromesifen** and its key metabolites in major crop matrices [2] [1] [4].
- **Method Validation:**
 - **Recovery:** Studies report average recovery rates ranging from **80% to 107%** for **spiromesifen** and its metabolites in various crops, which is within acceptable international guidelines [3] [4].
 - **Linearity:** The method demonstrates excellent linearity with a regression coefficient (**R² ≥ 0.99**) using matrix-matched calibration [4].

Dissipation Kinetics and Data

The breakdown of **spiromesifen** in plants follows first-order kinetics. The table below shows its persistence in different crops.

Crop	Half-life (Days)	Pre-harvest Interval (PHI) Reference	Key Dissipation Factor
Tomato	2.37	[3]	Rapid initial dissipation
Cabbage	3.79	[3]	Moderate persistence
Lettuce	2.89	7 days [4]	Rapid dissipation
Perilla Leaves	4.25	7 days [4]	Slower dissipation, influenced by leaf morphology

Factors Influencing Dissipation:

- **Crop Growth Dilution:** The physical growth of the plant dilutes residue concentration [4].
- **Leaf Morphology:** Hairy leaves (e.g., perilla) may retain higher initial deposits and show slower dissipation compared to smooth leaves (e.g., lettuce) [4].

- **Environmental Factors:** Temperature, rainfall, and sunlight contribute to the degradation process [3].

Consumer Risk Assessment

Regulatory evaluations conclude that the authorized use of **spiromesifen** is unlikely to pose a significant health risk to consumers [2] [1].

- **Toxicological Reference Values:**
 - **Acceptable Daily Intake (ADI): 0.03 mg/kg body weight per day** [1].
 - **Acute Reference Dose (ARfD): 2 mg/kg body weight** [1].
- **Exposure Assessment:** Dietary exposure calculations using the EFSA Pesticide Residue Intake Model (PRiMo) show that the highest chronic exposure accounted for **11.7% of the ADI**, and the highest acute exposure reached **1.5% of the ARfD**, both well below safety limits [2].

In summary, the metabolic pathway of **spiromesifen** in crops is well-characterized, leading to clear regulatory residue definitions. The experimental protocols are standardized, and the consumer risk from residues in treated crops is considered low.

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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